

An In-depth Technical Guide to the Chemical Synthesis of Diazido-PEG2

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Compound of Interest

Compound Name: AZD-PEG2-Azide

Cat. No.: B15551855

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An important note on nomenclature: The compound "**AZD-PEG2-Azide**" is not a standard chemical name found in the scientific literature. Based on the common structure of PEG linkers, this guide assumes the target molecule is 1,2-bis(2-azidoethoxy)ethane, a bifunctional linker with a diethylene glycol (PEG2) core and terminal azide groups. This molecule is herein referred to as Diazido-PEG2.

This technical guide provides a comprehensive overview of the chemical synthesis of Diazido-PEG2, a versatile bifunctional crosslinker. The content is tailored for researchers, scientists, and professionals in drug development who utilize such linkers for bioconjugation, diagnostics, and therapeutic applications. Diazido-PEG2 is particularly valuable for its role in "click chemistry," where the terminal azide groups react with alkyne-containing molecules to form stable triazole linkages.[1][2] The inclusion of a hydrophilic PEG spacer enhances the solubility and pharmacokinetic properties of the resulting conjugates.[3]

Synthesis Overview

The synthesis of Diazido-PEG2 is typically achieved through a two-step process starting from di(ethylene glycol). The first step involves the activation of the terminal hydroxyl groups by converting them into a better leaving group, commonly a tosylate. The second step is a

nucleophilic substitution where the tosylate groups are displaced by azide ions to yield the final product.

Step 1: Tosylation of Di(ethylene glycol)

In this step, di(ethylene glycol) is reacted with p-toluenesulfonyl chloride (TsCl) in the presence of a base, such as pyridine or triethylamine, to form the intermediate di(ethylene glycol) ditosylate.

Step 2: Azidation of Di(ethylene glycol) Ditosylate

The purified di(ethylene glycol) ditosylate is then reacted with an excess of sodium azide (NaN_3) in a polar aprotic solvent like dimethylformamide (DMF) or in a solvent mixture like ethanol/water. The azide ion displaces the tosylate groups to yield 1,2-bis(2-azidoethoxy)ethane.

Experimental Protocols

The following protocols are detailed methodologies for the synthesis of Diazido-PEG2.

Protocol 1: Synthesis of Di(ethylene glycol) Ditosylate

- To a solution of di(ethylene glycol) (1 equivalent) in dichloromethane (DCM) at 0 °C, add triethylamine (2.5 equivalents).
- Slowly add a solution of p-toluenesulfonyl chloride (2.2 equivalents) in DCM to the reaction mixture while maintaining the temperature at 0 °C.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Separate the organic layer and wash it sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol) to obtain di(ethylene glycol) ditosylate as a white solid.^[4]

Protocol 2: Synthesis of 1,2-bis(2-azidoethoxy)ethane (Diazido-PEG2)

- Dissolve di(ethylene glycol) ditosylate (1 equivalent) in dimethylformamide (DMF).
- Add sodium azide (2.5 equivalents) to the solution.
- Heat the reaction mixture to 80-90 °C and stir for 12-24 hours.
- Monitor the reaction by TLC for the disappearance of the starting material.
- After completion, cool the reaction mixture to room temperature and pour it into a large volume of cold water.
- Extract the aqueous mixture with an organic solvent such as ethyl acetate or diethyl ether (3 x volumes).
- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude Diazido-PEG2.
- Further purification can be achieved by column chromatography if necessary.

Data Presentation

The following tables summarize the key reactants, reaction conditions, and quantitative data for the synthesis of Diazido-PEG2.

Table 1: Reactants and Reaction Conditions

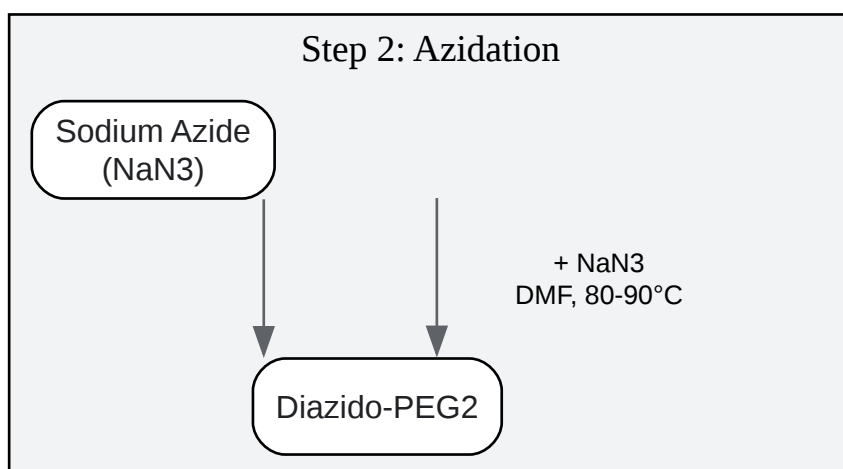
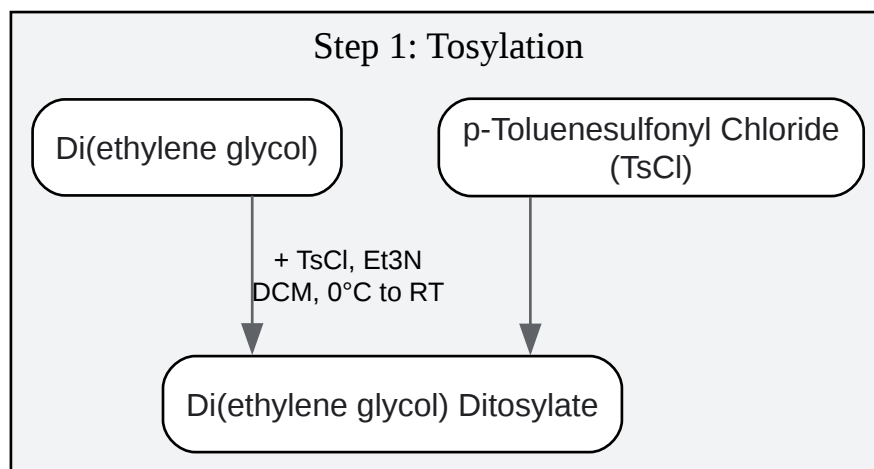
Step	Reactant	Molecular Weight (g/mol)	Equivalents	Solvent	Base	Temperature	Time (h)
1	Di(ethylene glycol)	106.12	1.0	DCM	Triethylamine	0 °C to RT	12-16
	p-Toluenesulfonyl Chloride	190.65	2.2	DCM			
2	Di(ethylene glycol) Ditosylate	414.49	1.0	DMF	-	80-90 °C	12-24
	Sodium Azide	65.01	2.5	DMF			

Table 2: Quantitative Data for Diazido-PEG2

Parameter	Value
Molecular Formula	C ₄ H ₈ N ₆ O ₂
Molecular Weight	172.15 g/mol
Appearance	Colorless to pale yellow oil
Theoretical Yield	Calculated based on starting material
Typical Experimental Yield	85-95%
Purity (Typical)	>95% (as determined by NMR and/or HPLC)

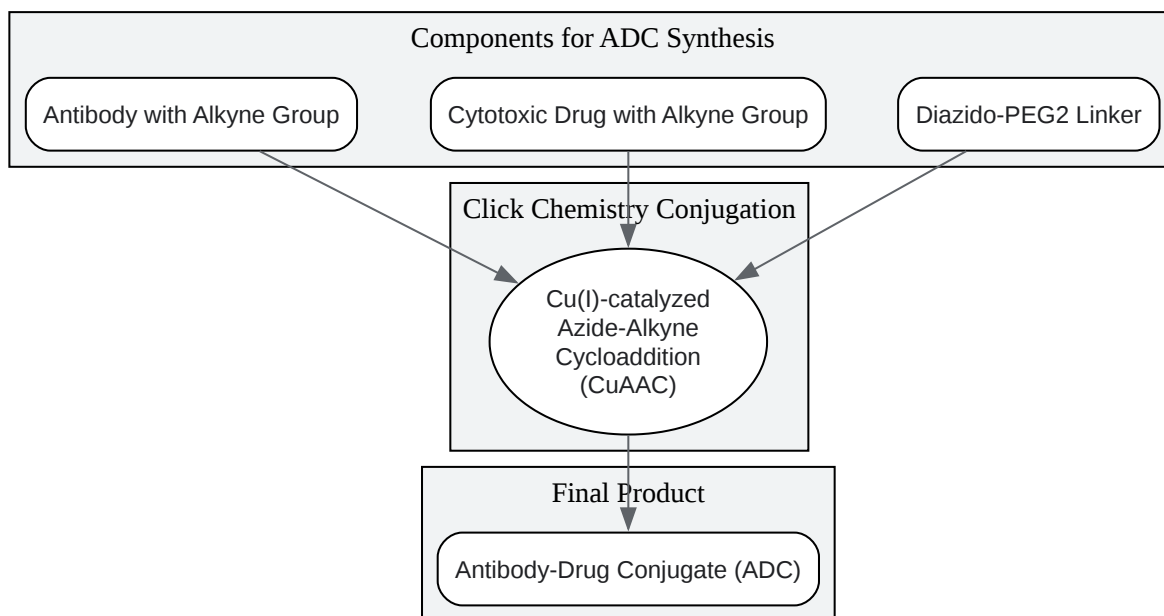
Mandatory Visualizations

The following diagrams illustrate the synthesis workflow and a key application of Diazido-PEG2.



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Caption: Chemical synthesis workflow for Diazido-PEG2.



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